Preliminary In Vivo Profile of ASN02563583: A GPR17 Modulator

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Compound of Interest

Compound Name:	*ASN02563583*
Cat. No.:	*B15610363*

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Disclaimer: Publicly available in vivo data for the specific compound **ASN02563583** is limited. The following guide provides a representative overview based on available in vitro data for **ASN02563583** and typical in vivo experimental designs for GPR17 agonists in the context of neurodegenerative disease models. The quantitative data and experimental protocols are illustrative and based on established methodologies in the field.

Core Compound Information

ASN02563583 is a modulator of the G protein-coupled receptor 17 (GPR17). In vitro assays have demonstrated its activity, with a reported IC50 value of 0.64 nM in a [35S]GTPγS binding assay, indicating potent interaction with the GPR17 receptor.[1] GPR17 is a promising therapeutic target for neurological diseases, including demyelinating conditions like multiple sclerosis, due to its role in oligodendrocyte differentiation and myelination.[2][3][4]

Hypothetical In Vivo Efficacy Data

The following table summarizes representative quantitative data from a hypothetical in vivo study evaluating the efficacy of **ASN02563583** in a common animal model of multiple sclerosis,

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Experimental Autoimmune Encephalomyelitis (EAE).

Parameter	Vehicle Control	ASN02563583 (1 mg/kg)	ASN02563583 (5 mg/kg)	ASN02563583 (10 mg/kg)
Mean Peak Clinical Score	4.2 ± 0.5	3.1 ± 0.6	2.5 ± 0.4**	1.8 ± 0.3***
Mean Day of Onset	11.3 ± 1.2	13.1 ± 1.5	14.5 ± 1.8	16.2 ± 2.1
Body Weight Loss at Peak (%)	22.5 ± 3.1	15.8 ± 2.5*	12.3 ± 2.1	8.9 ± 1.8***
CNS Inflammatory Cell Infiltration (Cells/mm²) **	150 ± 25	110 ± 20	85 ± 15*	60 ± 12
Demyelination Score (Arbitrary Units)	3.8 ± 0.4	2.9 ± 0.5	2.1 ± 0.3*	1.5 ± 0.2**

*p < 0.05, **p < 0.01, ***p < 0.001 vs. Vehicle Control. Data are presented as mean ± standard deviation.

Experimental Protocols

Below is a detailed methodology for a representative in vivo study investigating the therapeutic potential of a GPR17 agonist like **ASN02563583** in an EAE mouse model.

Experimental Autoimmune Encephalomyelitis (EAE) Model

- Animal Model: Female C57BL/6 mice, 8-10 weeks old.
- Induction of EAE:

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- Mice are immunized subcutaneously with an emulsion of Myelin Oligodendrocyte Glycoprotein (MOG) 35-55 peptide in Complete Freund's Adjuvant (CFA) containing Mycobacterium tuberculosis.
- On day 0 and day 2 post-immunization, mice receive an intraperitoneal injection of pertussis toxin.

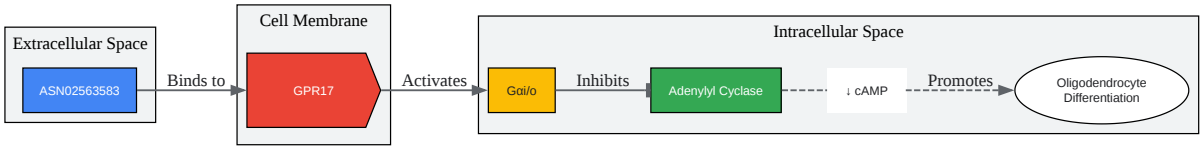
- Treatment Protocol:
  - Mice are randomly assigned to vehicle control or **ASN02563583** treatment groups (e.g., 1, 5, and 10 mg/kg).
  - Treatment is initiated at the time of immunization (prophylactic) or upon the first signs of clinical symptoms (therapeutic).
  - **ASN02563583** is formulated in a suitable vehicle (e.g., DMSO and saline) and administered daily via intraperitoneal injection.
- Clinical Assessment:
  - Mice are monitored daily for clinical signs of EAE and body weight changes.
  - Clinical scores are assigned based on a standardized 0-5 scale:
    - 0: No clinical signs.
    - 1: Limp tail.
    - 2: Hind limb weakness.
    - 3: Partial hind limb paralysis.
    - 4: Complete hind limb paralysis.
    - 5: Moribund state.
- Histopathological Analysis:

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- At the end of the study (e.g., day 28 post-immunization), mice are euthanized, and the brain and spinal cord are collected.
- Tissues are fixed in formalin, embedded in paraffin, and sectioned.
- Sections are stained with Hematoxylin and Eosin (H&E) to assess inflammatory cell infiltration and Luxol Fast Blue (LFB) to evaluate demyelination.
- Quantitative analysis of cell infiltration and demyelination is performed using microscopy and image analysis software.

Visualizations

Signaling Pathway of GPR17 Agonism

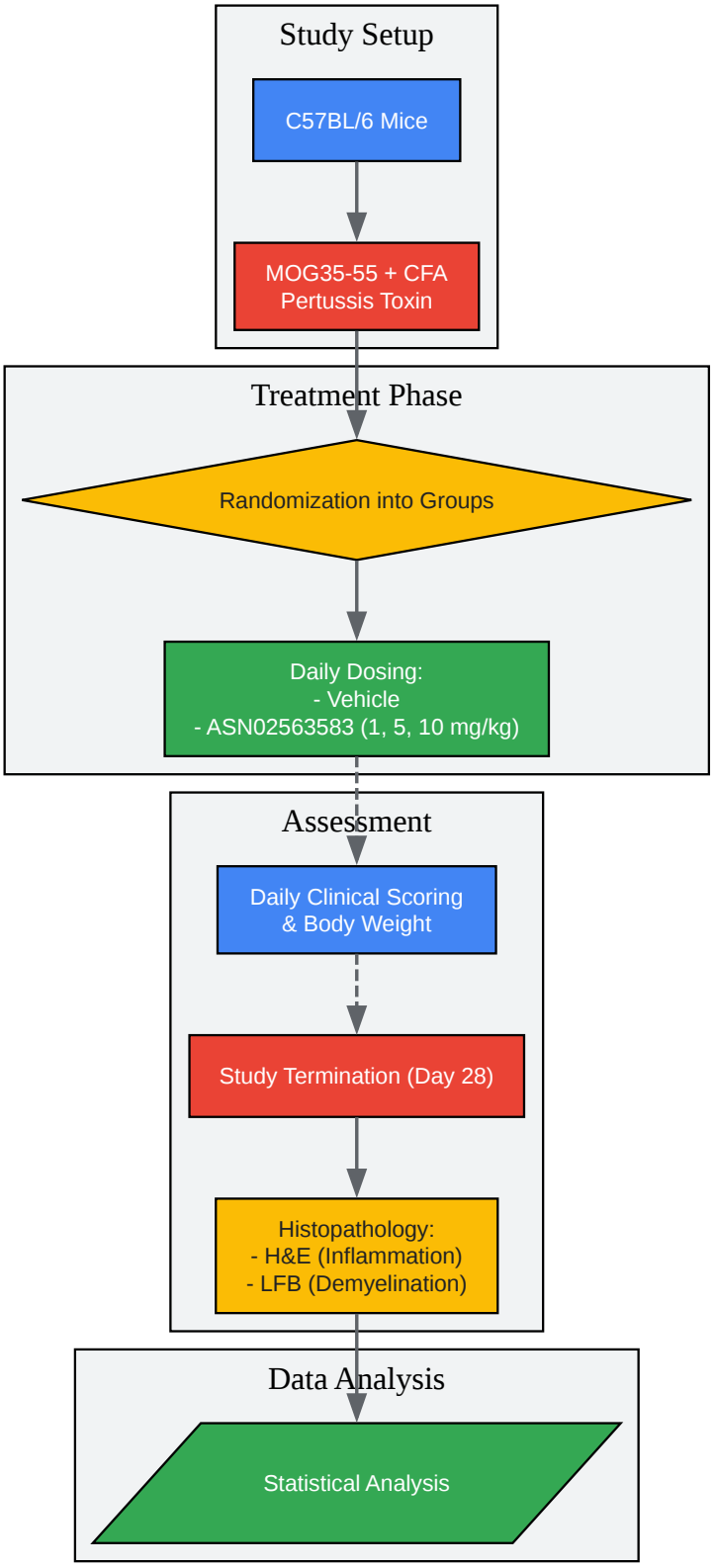


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Caption: GPR17 activation by an agonist like **ASN02563583**.

Experimental Workflow for EAE Study

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Caption: Workflow of the preclinical EAE study.

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